

# Application Notes and Protocols for the Qualitative Analysis of Nickel using Dimethylglyoxime

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel dimethylglyoxime

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## Introduction

The detection of nickel (II) ions in various samples is a critical process in numerous scientific and industrial fields, including materials science, environmental monitoring, and pharmaceutical development. Dimethylglyoxime (DMG), an organic compound with the chemical formula  $C_4H_8N_2O_2$ , serves as a highly specific and sensitive reagent for the qualitative and quantitative analysis of nickel.<sup>[1]</sup> This application note provides detailed protocols for the use of dimethylglyoxime in qualitative inorganic analysis schemes, summarizing key performance data and outlining experimental workflows.

When dimethylglyoxime is added to a neutral or slightly ammoniacal solution containing nickel (II) ions, a characteristic bright, voluminous cherry-red precipitate of nickel (II) dimethylglyoximate,  $[Ni(DMG)_2]$ , is formed.<sup>[1][2][3]</sup> This reaction is highly sensitive and specific, making it an excellent confirmatory test for the presence of nickel.<sup>[1][3]</sup>

## Principle of the Reaction

The reaction between nickel (II) ions and dimethylglyoxime is a chelation reaction. Two bidentate dimethylglyoxime ligands coordinate to a central nickel ion through their nitrogen

atoms, forming a stable square planar complex.<sup>[1][3]</sup> This complex is further stabilized by intramolecular hydrogen bonds.<sup>[1]</sup> The overall reaction can be represented as:



The formation of the insoluble, brightly colored precipitate allows for the visual detection of nickel, even at low concentrations.

## Quantitative Data Summary

The dimethylglyoxime test for nickel is characterized by its high specificity and moderate sensitivity. The following table summarizes key quantitative data related to the performance of this analytical method.

Parameter	Value	Notes
Detection Limit (Spot Test)	10 ppm (parts per million)	Refers to the detection of free nickel.[4]
Sensitivity	59.3%	Based on comparison with the EN 1811 reference method for nickel release.[5]
Specificity	97.5%	Based on comparison with the EN 1811 reference method for nickel release.[5]
Optimal pH Range	5 - 9	The formation of the red chelate occurs quantitatively within this range.[6][7] A pH of 8 has been cited as optimal for maximum precipitation.[8]
Interfering Ions	Fe <sup>2+</sup> , Fe <sup>3+</sup> , Co <sup>2+</sup> , Cr <sup>3+</sup>	Iron ions can form a red-brown hydroxide precipitate in alkaline conditions.[9] Cobalt and chromium can form soluble complexes with DMG, requiring the addition of more reagent.[4][6]
Masking Agents	Citric Acid, Tartaric Acid	These agents form soluble complexes with interfering ions like iron and chromium, preventing their precipitation. [6][7][10]

## Experimental Protocols

### Protocol 1: Qualitative Spot Test for Nickel on Metallic Surfaces

This protocol is suitable for the rapid screening of metallic objects such as laboratory equipment, surgical instruments, or consumer products for the presence of nickel.

#### Materials:

- 1% (w/v) Dimethylglyoxime solution in ethanol
- 10% (v/v) Ammonia solution
- Cotton swabs
- Deionized water

#### Procedure:

- Clean the surface of the metallic object to be tested with deionized water to remove any surface contaminants and dry it thoroughly.
- Moisten a cotton swab with a few drops of the 1% dimethylglyoxime solution.
- Add one to two drops of the 10% ammonia solution to the moistened cotton swab.
- Gently rub the treated cotton swab against the metallic surface for approximately 30 seconds.
- Observe the cotton swab for a color change.

#### Interpretation of Results:

- Positive Result: The appearance of a pink to cherry-red color on the cotton swab indicates the presence of nickel.
- Negative Result: No color change on the cotton swab suggests the absence of detectable nickel.

## Protocol 2: Qualitative Analysis of Nickel in Aqueous Solutions

This protocol is designed for the detection of nickel (II) ions in a solution.

#### Materials:

- Sample solution suspected to contain nickel (II) ions
- 1% (w/v) Dimethylglyoxime solution in ethanol
- Dilute ammonia solution (e.g., 6 M)
- Dilute hydrochloric acid (e.g., 6 M)
- Citric acid or Tartaric acid (if interfering ions are suspected)
- Test tubes
- Water bath (optional)

#### Procedure:

- Place approximately 1-2 mL of the sample solution into a clean test tube.
- If the solution is acidic, add dilute ammonia solution dropwise until it is neutral or slightly alkaline. The optimal pH is between 7 and 9. You can test the pH using litmus paper or a pH meter.
- If interfering ions such as iron or chromium are suspected to be present, add a small amount of citric acid or tartaric acid and stir to dissolve.
- Add 2-3 drops of the 1% dimethylglyoxime solution to the test tube.
- Gently shake the test tube and observe for the formation of a precipitate. The reaction can be gently warmed in a water bath to accelerate precipitate formation.<sup>[10]</sup>

#### Interpretation of Results:

- **Positive Result:** The formation of a bright, voluminous strawberry-red or cherry-red precipitate confirms the presence of nickel (II) ions.

- Negative Result: The absence of a red precipitate indicates that nickel (II) is not present in detectable concentrations.

## Protocol 3: Qualitative Analysis of Nickel in Solid Samples (e.g., Alloys)

This protocol outlines the procedure for detecting nickel in solid materials that require dissolution.

Materials:

- Solid sample (e.g., alloy filings)
- Concentrated nitric acid or aqua regia
- 1% (w/v) Dimethylglyoxime solution in ethanol
- Dilute ammonia solution (e.g., 6 M)
- Citric acid or Tartaric acid
- Beaker
- Hot plate
- Filtration apparatus (funnel and filter paper)

Procedure:

- Weigh a small amount of the solid sample (e.g., 0.1-0.2 g) and place it in a beaker.
- In a fume hood, carefully add a small volume of concentrated nitric acid or aqua regia to dissolve the sample. Gentle heating on a hot plate may be necessary to facilitate dissolution.
- Once the sample is completely dissolved, allow the solution to cool.
- Dilute the solution with deionized water.

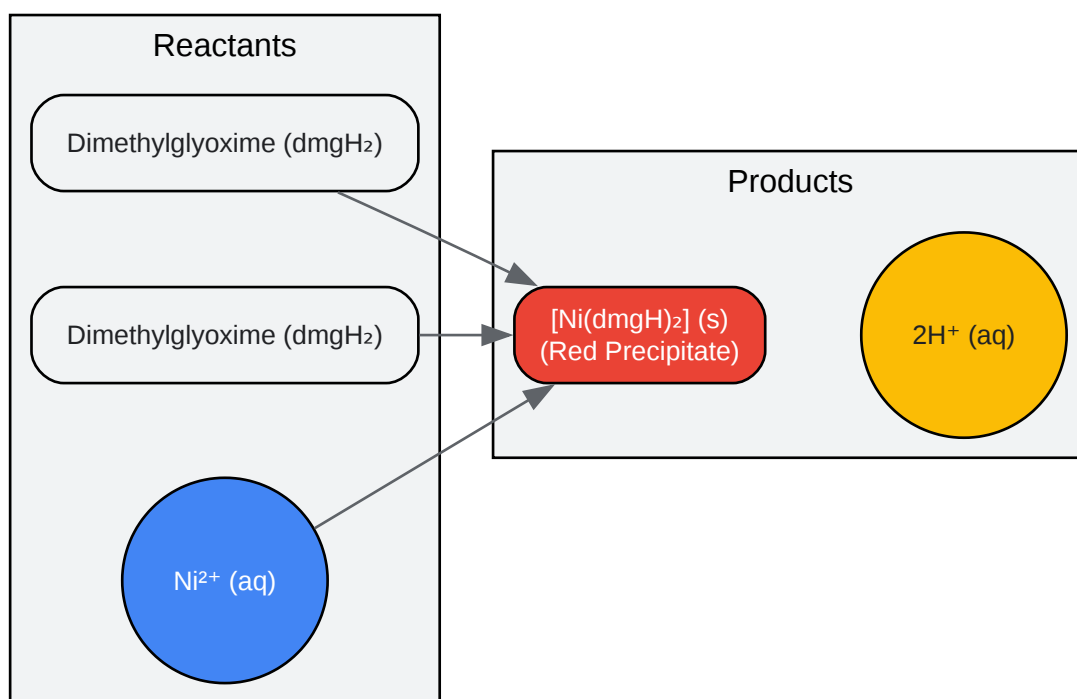
- If necessary, filter the solution to remove any insoluble residue.
- Transfer a small volume (1-2 mL) of the clear solution to a test tube.
- Add a small amount of citric acid or tartaric acid to the solution to mask any potential interfering ions.
- Neutralize the acidic solution by adding dilute ammonia solution dropwise until it is slightly alkaline (pH 7-9).
- Add 2-3 drops of the 1% dimethylglyoxime solution.
- Observe for the formation of a precipitate.

#### Interpretation of Results:

- **Positive Result:** The formation of a characteristic cherry-red precipitate indicates the presence of nickel in the original solid sample.
- **Negative Result:** No red precipitate formation suggests the absence of nickel.

## Visualizations

### Chemical Reaction Pathway

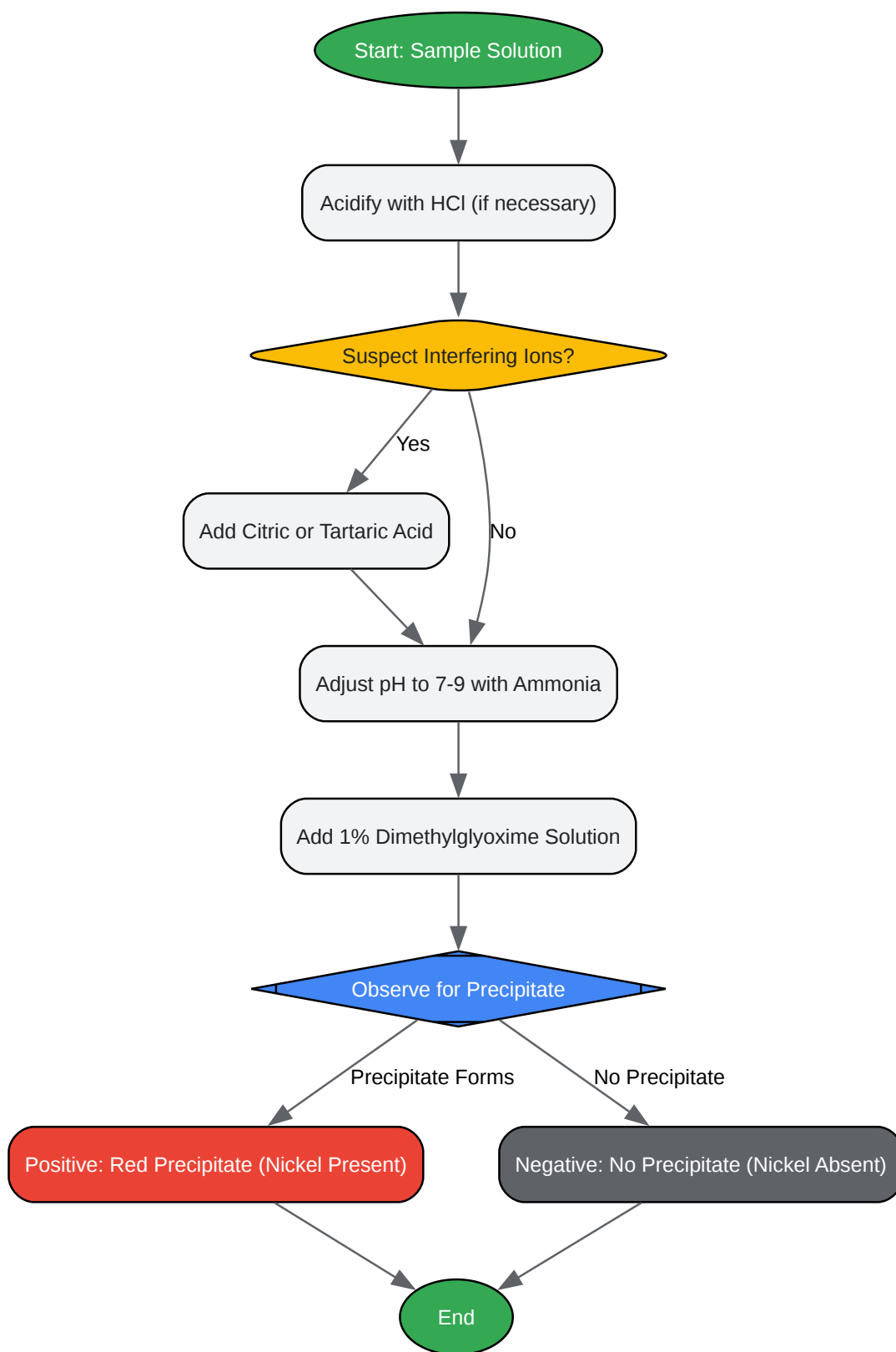


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Caption: Formation of the Nickel-Dimethylglyoxime Complex.

## Experimental Workflow for Qualitative Analysis of Nickel in a Solution

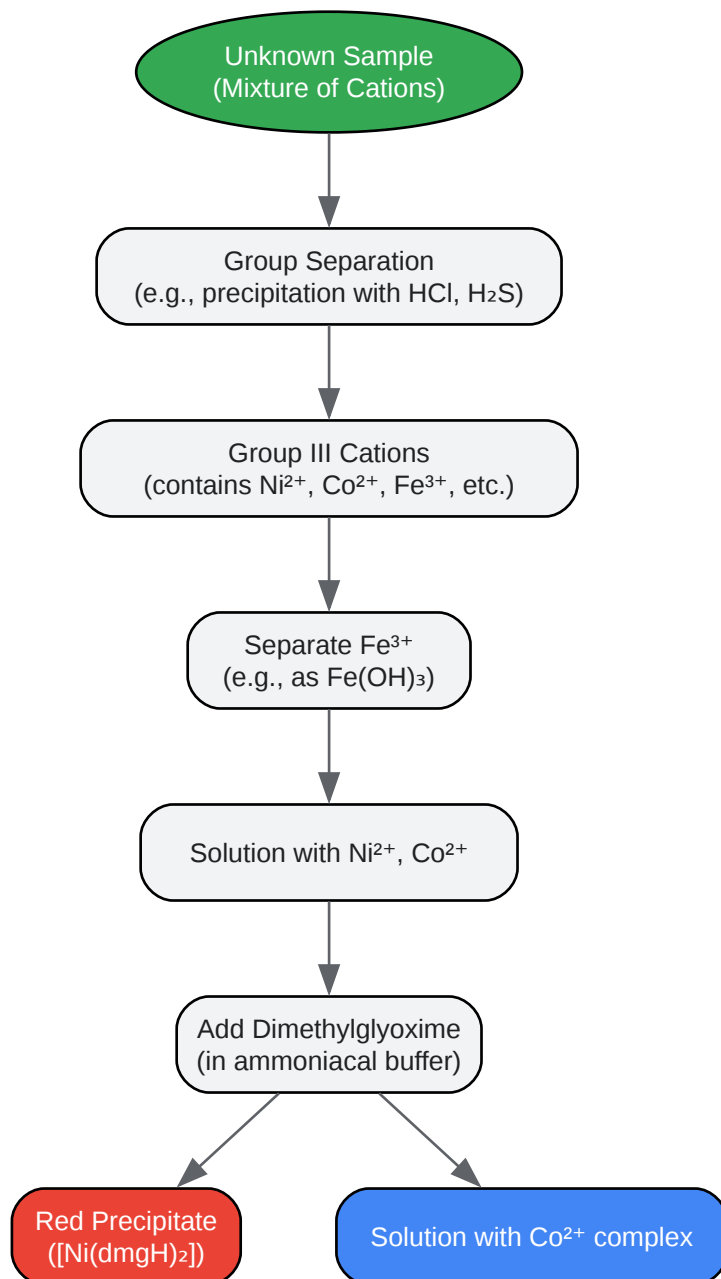




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Caption: Workflow for Nickel Detection in Solutions.

## Logical Relationships in a Qualitative Inorganic Analysis Scheme



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Caption: Nickel Separation in Qualitative Analysis.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Qualitative Analysis of Nickel using Dimethylglyoxime]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143609#use-of-nickel-dimethylglyoxime-in-qualitative-inorganic-analysis-schemes]

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